

# "Allylamine, 1,1-dimethyl-" molecular weight and formula

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Compound of Interest

Compound Name: Allylamine, 1,1-dimethyl
Cat. No.: B15095344

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# Technical Data Sheet: 1,1-Dimethylallylamine

Synonyms: 2-methylbut-3-en-2-amine

This document provides essential physicochemical properties of 1,1-Dimethylallylamine, a valuable intermediate in various chemical syntheses. The data presented herein is intended for researchers, scientists, and professionals in the field of drug development and chemical manufacturing.

## **Physicochemical Properties**

The fundamental molecular characteristics of 1,1-Dimethylallylamine are summarized in the table below. These values are critical for stoichiometric calculations, analytical method development, and chemical reaction planning.

Identifier	Value	Reference
Molecular Formula	C <sub>5</sub> H <sub>11</sub> N	[1][2][3][4]
Molecular Weight	85.15 g/mol	[2][5][6][7]
85.1475	[1][3]	
CAS Registry Number	2978-60-1	[1][2][3]



## **Chemical Structure and Identifiers**

The structural and unique identifiers for 1,1-Dimethylallylamine are crucial for unambiguous identification in literature and databases.

Identifier Type	Identifier	
IUPAC Name	2-methylbut-3-en-2-amine	
SMILES	CC(C)(C=C)N	
InChI	InChl=1S/C5H11N/c1-4-5(2,3)6/h4H,1,6H2,2- 3H3	
InChIKey	RBRPAKDHMRWACJ-UHFFFAOYSA-N	

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